

# Introduction: Unveiling the Complexity of a Versatile Iron Complex

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## Compound of Interest

Compound Name: *Ferric ammonia citrate*

Cat. No.: *B10785296*

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Ferric Ammonium Citrate (FAC) is more than a simple iron salt; it is a complex coordination compound with a multifaceted identity that has made it indispensable across the pharmaceutical, food science, and diagnostic imaging industries.[1] While widely used as a highly bioavailable iron source for treating iron-deficiency anemia and as a food additive (E381), its precise chemical structure has long been described as "undetermined." [2][3][4][5][6] This guide moves beyond surface-level descriptions to provide researchers, scientists, and drug development professionals with a detailed exploration of its core physical and chemical properties, the critical distinctions between its two primary forms, and the causality behind its functional behavior in scientific applications.

FAC exists in two principal forms: a reddish-brown and a transparent green variant.[7][8][9][10] The choice between these forms is not arbitrary; it is dictated by specific compositional differences that profoundly impact their reactivity and suitability for various applications, from oral iron supplements to the light-sensitive chemistry of cyanotype printing.[8]

## Section 1: Chemical Composition and Molecular Structure

Ferric Ammonium Citrate is a complex salt formed from iron in its +3 oxidation state (ferric), ammonium ions ( $\text{NH}_4^+$ ), and deprotonated citric acid (citrate,  $\text{C}_6\text{H}_5\text{O}_7^{3-}$ ). [7][11] The exact molecular formula is variable, as it depends on the stoichiometry of the reactants used during synthesis.[12] However, it is generally represented by formulas such as  $\text{C}_6\text{H}_{11}\text{FeNO}_7$ . [7][13][14]

The key to its unique properties lies in its structure as a coordination complex. The citrate ligand, with its three carboxyl groups and one hydroxyl group, acts as a multidentate chelating agent, binding to the central ferric ion.<sup>[11]</sup> This chelation is crucial, as it solubilizes the otherwise poorly soluble ferric ion in water and stabilizes it, enhancing its bioavailability.<sup>[11][15]</sup> The ammonium ions in the structure serve to balance the overall charge of the complex.<sup>[16]</sup>

Recent structural studies have shed light on the long-standing mystery of its composition, revealing that FAC is not a single mononuclear species but rather a mixture of complex polynuclear iron-citrate clusters. The major component in both brown and green forms has been identified as a trinuclear ferric citrate complex, with the green form also containing a significant proportion of a dinuclear species.<sup>[9]</sup>

Caption: Conceptual diagram of the FAC coordination complex.

## Section 2: Core Physical Properties

The physical characteristics of Ferric Ammonium Citrate are fundamental to its handling, formulation, and application. These properties are summarized below.

Property	Brown Ferric Ammonium Citrate	Green Ferric Ammonium Citrate
Appearance	Reddish-brown or garnet red scales, granules, or brownish-yellow powder.[12][10][17]	Thin, transparent green scales, granules, or powder.[7][12][10]
Odor	Odorless to a faint smell of ammonia.[12][17][18]	Odorless to a faint smell of ammonia.[7]
Solubility	Highly soluble in water (approx. 1.2 g/mL); insoluble in alcohol.[11][19][20]	Very soluble in water; insoluble in alcohol.[8][21]
Hygroscopicity	Deliquescent; readily absorbs moisture from the air.[18][19][21]	Deliquescent and hygroscopic.[7]
Specific Gravity	Approx. 1.8 (Water = 1).[19]	Data not readily available, but expected to be similar.
pH (Aqueous Solution)	Mildly acidic to neutral (pH 5.0-8.0).[22][23]	Mildly acidic.[9]
Melting/Boiling Point	Decomposes upon heating; a distinct melting point is not observed.[18][19]	Decomposes upon heating.

## Section 3: The Critical Distinction: Brown vs. Green Forms

The differentiation between the brown and green forms of FAC is of paramount importance for any scientific application. The variation is not merely aesthetic but is rooted in their chemical composition, which in turn is a direct result of the synthesis conditions.

The primary determinant is the pH of the reaction mixture during synthesis. The brown form is typically precipitated from an alkaline solution, whereas the green form is obtained from a more acidic environment.[9] This difference in pH affects the stoichiometry of the final complex, leading to distinct iron, ammonia, and citric acid content.

Feature	Brown Ferric Ammonium Citrate	Green Ferric Ammonium Citrate
Iron (Fe) Content	16.5% - 18.5% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>	14.5% - 16.0% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>
Ammonia (NH <sub>3</sub> ) Content	~9.0% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>	~7.5% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>
Citric Acid Content	~65% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>	~75% <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[10]</a>
Synthesis pH	Alkaline <a href="#">[9]</a>	Acidic <a href="#">[9]</a>
Light Sensitivity	Less sensitive to light. <a href="#">[23]</a> <a href="#">[24]</a>	More readily reduced by light; significantly more photoreactive. <a href="#">[8]</a> <a href="#">[24]</a>

This difference in photoreactivity is the scientific basis for the near-exclusive use of green FAC in the cyanotype photographic process.[\[25\]](#)[\[26\]](#) The higher citric acid content and specific complex structure in the green form make it approximately three times more reactive to UV light than its brown counterpart.[\[8\]](#)

## Section 4: Chemical Properties and Reactivity Profile

### Redox Chemistry: The Ferric-Ferrous Interconversion

The chemical utility of FAC is dominated by the redox chemistry of its iron center. The iron can cycle between the ferric (Fe<sup>3+</sup>) and ferrous (Fe<sup>2+</sup>) oxidation states, a process fundamental to both its biological and industrial applications.[\[27\]](#)

- As a Mild Oxidizing Agent: In its stable form, the Fe<sup>3+</sup> center can act as an oxidizing agent.[\[27\]](#)
- Photochemical Reduction: The most notable reaction is its photoreduction. Upon exposure to UV light, the iron(III) citrate complex undergoes a ligand-to-metal charge transfer (LMCT). This process reduces the ferric (Fe<sup>3+</sup>) ion to the ferrous (Fe<sup>2+</sup>) ion while oxidizing the citrate ligand.[\[27\]](#) This is the core mechanism of the cyanotype process, where the newly formed Fe<sup>2+</sup> reacts with potassium ferricyanide to create the insoluble pigment Prussian blue.[\[25\]](#)[\[16\]](#)

## Stability and Incompatibilities

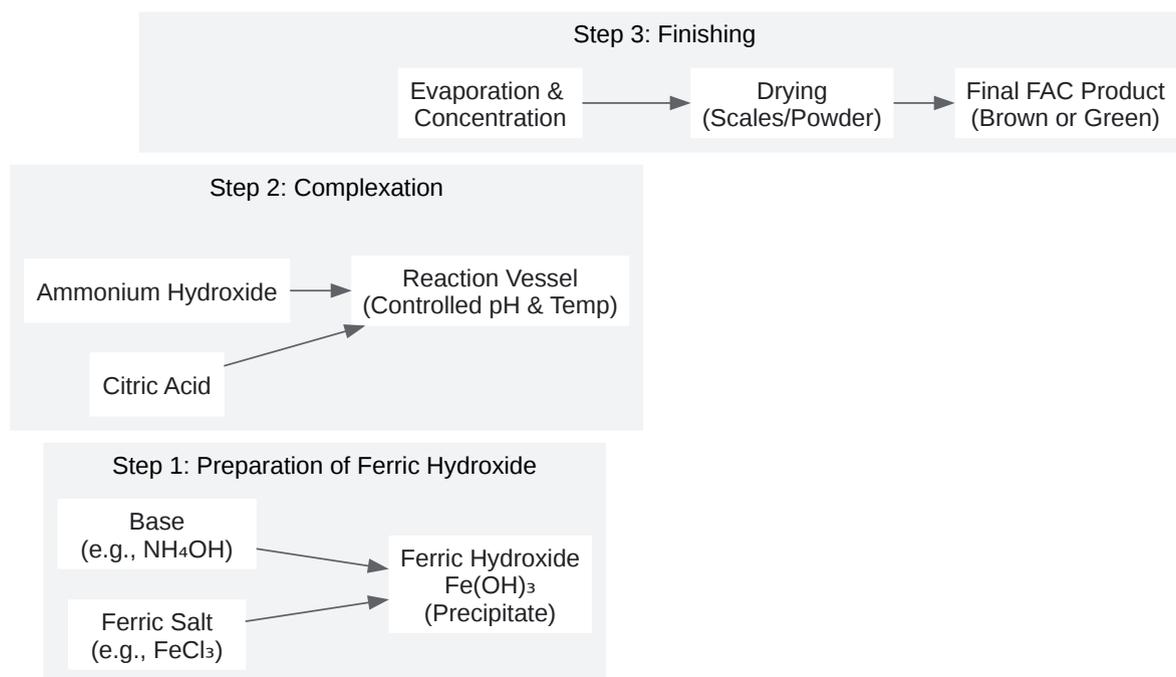
Ferric Ammonium Citrate is stable under standard conditions when protected from light and moisture.<sup>[17]</sup><sup>[18]</sup> However, its reactivity profile dictates specific storage and handling considerations:

- **Light Sensitivity:** As a photosensitive compound, particularly the green form, it degrades upon exposure to UV or direct sunlight.<sup>[19]</sup> This necessitates storage in opaque, light-resistant containers.<sup>[19]</sup>
- **Hygroscopicity:** Its deliquescent nature means it will absorb atmospheric moisture, eventually forming a solution if left exposed.<sup>[18]</sup> Storage in tightly sealed containers in a dry environment is critical.<sup>[28]</sup>
- **Chemical Incompatibilities:** FAC is incompatible with strong oxidizing agents, iodides, and tannins.<sup>[18]</sup><sup>[19]</sup>
- **Thermal Decomposition:** When heated to decomposition, it can generate hazardous fumes, including toxic oxides of nitrogen and ammonia gas.<sup>[17]</sup><sup>[19]</sup><sup>[29]</sup>

## Section 5: Synthesis and Quality Control Workflow

### General Synthesis Pathway

The industrial production of Ferric Ammonium Citrate follows a multi-step process where the stoichiometry of the reactants is carefully controlled to yield the desired form (brown or green).<sup>[10]</sup>



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Caption: Generalized workflow for the synthesis of Ferric Ammonium Citrate.

A typical synthesis involves the reaction of freshly prepared ferric hydroxide with citric acid, followed by the addition of ammonium hydroxide to facilitate the formation of the soluble complex.<sup>[10][23]</sup> The solution is then filtered, concentrated by evaporation, and dried to produce the final solid scales or powder.<sup>[10][30]</sup>

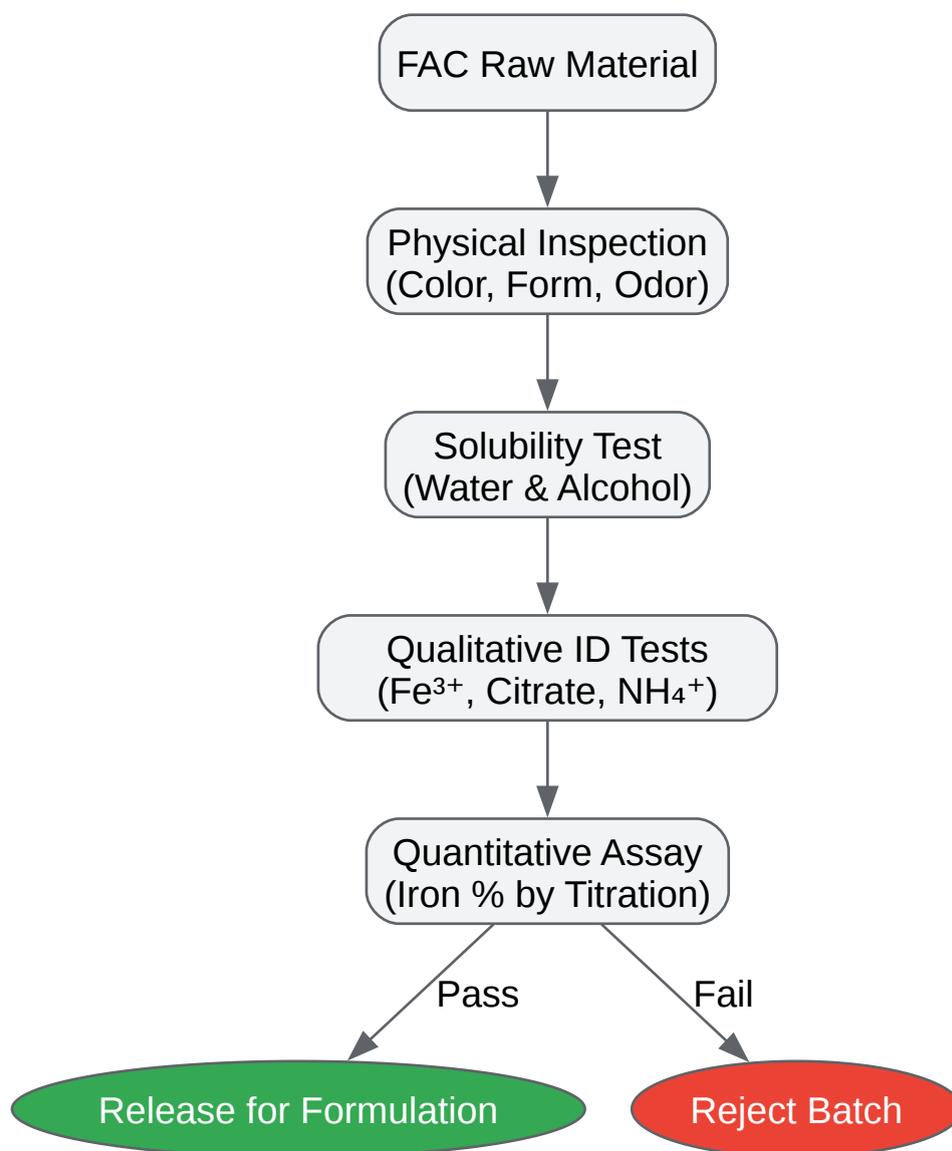
## Experimental Protocol: Assay for Iron Content by Redox Titration

For drug development and quality control, verifying the iron content is a critical step. A common and reliable method is titration with a standardized potassium permanganate (KMnO<sub>4</sub>) solution.

Principle: This method first involves the reduction of all ferric (Fe<sup>3+</sup>) ions in the sample to ferrous (Fe<sup>2+</sup>) ions using a suitable reducing agent (e.g., stannous chloride). The resulting Fe<sup>2+</sup> is then titrated with a strong oxidizing agent, KMnO<sub>4</sub>, of known concentration. The endpoint is indicated by a persistent pink color from the excess permanganate ion.

#### Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh approximately 1.5 g of Ferric Ammonium Citrate and dissolve it in 50 mL of deionized water in a 250 mL conical flask.
- **Acidification:** Carefully add 15 mL of concentrated hydrochloric acid (HCl). The acid medium is necessary for the subsequent reduction and titration steps.
- **Reduction of Fe<sup>3+</sup> to Fe<sup>2+</sup>:** Heat the solution to approximately 70-80°C. Add a solution of stannous chloride (SnCl<sub>2</sub>) dropwise until the yellow color of the ferric ions disappears completely. Add 1-2 drops in excess to ensure complete reduction.
- **Removal of Excess Sn<sup>2+</sup>:** Cool the solution to room temperature. Add 10 mL of a saturated mercuric chloride (HgCl<sub>2</sub>) solution rapidly. A silky white precipitate of mercurous chloride (Hg<sub>2</sub>Cl<sub>2</sub>) should form. If the precipitate is grey or black (indicating excess SnCl<sub>2</sub>), the sample must be discarded.
- **Titration:** Add 10 mL of a sulfuric-phosphoric acid mixture. Titrate immediately with standardized 0.1 N potassium permanganate (KMnO<sub>4</sub>) solution until a faint, persistent pink color appears, marking the endpoint.
- **Calculation:** The percentage of iron is calculated using the volume of KMnO<sub>4</sub> consumed and the stoichiometry of the redox reaction ( $5 \text{ Fe}^{2+} + \text{MnO}_4^- + 8 \text{ H}^+ \rightarrow 5 \text{ Fe}^{3+} + \text{Mn}^{2+} + 4 \text{ H}_2\text{O}$ ).



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Caption: A typical Quality Control (QC) workflow for Ferric Ammonium Citrate.

## Section 6: Applications in Drug Development and Research

The unique properties of FAC make it a valuable compound in several high-stakes scientific areas:

- Pharmaceuticals (Hematinic): Its primary role is as an active pharmaceutical ingredient (API) in supplements for treating iron-deficiency anemia.[5][6][7] Its high water solubility, excellent

bioavailability, and gentler profile on the gastrointestinal system compared to inorganic iron salts like ferrous sulfate make it a preferred choice in many formulations.[2][7]

- **Medical Imaging:** It has been used as an oral contrast agent in Magnetic Resonance Imaging (MRI) of the gastrointestinal tract.[7][11]
- **Microbiology and Cell Culture:** FAC serves as an essential iron source in various microbiological culture media, such as Kligler's Iron Agar (KIA), to support bacterial growth and for diagnostic tests like hydrogen sulfide production.[11][20]
- **Cancer Research:** Recent studies have explored the use of Ferric Ammonium Citrate to induce ferroptosis, a specific type of iron-dependent cell death, in cancer cells, opening new avenues for therapeutic research.[31]

## Section 7: Safety, Handling, and Storage

While widely used, Ferric Ammonium Citrate is not without hazards and requires proper handling.

- **Health Hazards:** It is classified as a skin and eye irritant.[17][21][29] Inhalation of dust can cause irritation to the respiratory tract.[17][21][22] Ingestion of large quantities can lead to symptoms of iron toxicity, including gastrointestinal distress, and in severe cases, more serious systemic effects.[17][29]
- **Personal Protective Equipment (PPE):** When handling the solid material, appropriate PPE, including safety glasses or goggles, gloves, and a lab coat, is essential to prevent skin and eye contact.[19] In dusty environments, a NIOSH-approved respirator should be used.[17]
- **Storage:** To maintain its integrity, FAC must be stored in a cool, dry, and well-ventilated area. [28] It is crucial to keep it in tightly closed, light-resistant containers to protect it from moisture and light.[17][19][21]

## References

- Ferric Ammonium Citrate | Powder | C<sub>6</sub>H<sub>11</sub>FeNO<sub>7</sub>+3. (n.d.). wbcil. [\[Link\]](#)
- Ammonium ferric citrate. (n.d.). Wikipedia. [\[Link\]](#)

- The Differences – Project Blue Studio. (2023, November 2). Project Blue Studio. [[Link](#)]
- **Ferric ammonia citrate** | C<sub>6</sub>H<sub>11</sub>FeNO<sub>7</sub> | CID 44134719. (n.d.). PubChem. [[Link](#)]
- FERRIC AMMONIUM CITRATE. (n.d.). Ataman Kimya. [[Link](#)]
- Ferric Ammonium Citrate. (n.d.). Techno PharmChem. [[Link](#)]
- FERRIC AMMONIUM CITRATE. (n.d.). Ataman Kimya. [[Link](#)]
- Ferric Ammonium Citrate | C<sub>6</sub>H<sub>11</sub>FeNO<sub>7</sub>+3 | CID 118984355. (n.d.). PubChem. [[Link](#)]
- material safety data sheet - ferric ammonium citrate. (n.d.). Oxford Lab Fine Chem LLP. [[Link](#)]
- Ferric Ammonium Citrate--N/H. (n.d.). MP Biomedicals. [[Link](#)]
- Ferric Ammonium Citrate What's in It? (2015, August 12). BiolIron. [[Link](#)]
- Ferric ammonium citrate - a simple synthesis. (2008, December 19). Holographyforum.org. [[Link](#)]
- 21 CFR § 184.1296 - Ferric ammonium citrate. (n.d.). U.S. Government Publishing Office. [[Link](#)]
- Ferric Ammonium Citrate Green or Brown? | Cyanotype Guide. (2025, August 27). Cyanoprints.com. [[Link](#)]
- Ammonium Ferric Citrate – Food, Lab & Imaging Grade. (n.d.). BOXX CHEMICAL DISTRIBUTOR. [[Link](#)]
- Crystalline Ferric Ammonium Citrate: Patent Information. (n.d.). Scribd. [[Link](#)]
- Brown Ammonium ferricyanide - turns pale greyish blue-Ned help. (2020, September 22). Photrio.com Photography Forums. [[Link](#)]
- 0918 - Hazardous Substance Fact Sheet. (n.d.). New Jersey Department of Health. [[Link](#)]

- Drugs Containing Excipient (Inactive Ingredient) FERRIC AMMONIUM CITRATE. (n.d.). Drugpatentwatch.com. [[Link](#)]
- E-numbers : 381 Ammonium ferric citrate. (n.d.). Food-Info. [[Link](#)]
- Safety Data Sheet FERRIC AMMONIUM CITRATE. (n.d.). ChemSupply Australia. [[Link](#)]
- Iron Ammonium Citrate in Food & Nutrition. (n.d.). Knowde. [[Link](#)]
- Production method of ammonium ferric citrate. (n.d.).
- E381 - Ammonium ferric citrates. (n.d.). FoodFigures.com. [[Link](#)]
- What is the mechanism of Ferric ammonium citrate? (2024, July 17). Patsnap Synapse. [[Link](#)]
- What is Ferric ammonium citrate used for? (2024, June 14). Patsnap Synapse. [[Link](#)]
- Ferric Ammonium Citrate | Solvents. (n.d.). bioWORLD. [[Link](#)]
- Ferric Ammonium Citrate USP: Clinical Profile and Applications. (n.d.). GlobalRx. [[Link](#)]
- Redox Properties and Activity of Iron Citrate Complexes: Evidence for Redox Cycling. (2025, August 7). ResearchGate. [[Link](#)]
- AMMONIUM FERRIC CITRATE (BROWN) EXTRA PURE. (n.d.). Loba Chemie. [[Link](#)]

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- 2. drugpatentwatch.com [[drugpatentwatch.com](http://drugpatentwatch.com)]

- 3. Food-Info.net : E-numbers : 381 Ammonium ferric citrate [food-info.net]
- 4. E381 - Ammonium ferric citrates - Acids, Antioxidants, Mineral salts [foodfigures.com]
- 5. What is Ferric ammonium citrate used for? [synapse.patsnap.com]
- 6. Articles [globalrx.com]
- 7. wbcil.com [wbcil.com]
- 8. projectblue.sg [projectblue.sg]
- 9. bioiron.org [bioiron.org]
- 10. 21 CFR § 184.1296 - Ferric ammonium citrate. | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
- 11. Ammonium ferric citrate - Wikipedia [en.wikipedia.org]
- 12. Ferric Ammonium Citrate | C6H11FeNO7+3 | CID 118984355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Ferric ammonia citrate | C6H11FeNO7 | CID 44134719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. mpbio.com [mpbio.com]
- 15. Iron Ammonium Citrate in Food & Nutrition - Ferric Ammonium Citrate [periodical.knowde.com]
- 16. What is the mechanism of Ferric ammonium citrate? [synapse.patsnap.com]
- 17. Ferric ammonium citrate(1185-57-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 18. technopharmchem.com [technopharmchem.com]
- 19. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 20. You are being redirected... [bio-world.com]
- 21. Ferric Ammonium Citrate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 22. nj.gov [nj.gov]
- 23. Ammonium ferric citrate CAS#: 1185-57-5 [m.chemicalbook.com]
- 24. Ferric ammonium citrate - a simple synthesis - Holographyforum.org / holowiki.org [holowiki.org]
- 25. cyanoprints.com [cyanoprints.com]
- 26. Brown Ammonium ferricyanide - turns pale greyish blue-Ned help | Photrio.com Photography Forums [photrio.com]

- 27. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 28. [lobachemie.com](https://www.lobachemie.com) [[lobachemie.com](https://www.lobachemie.com)]
- 29. [shop.chemsupply.com.au](https://shop.chemsupply.com.au) [[shop.chemsupply.com.au](https://shop.chemsupply.com.au)]
- 30. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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